

Methyl N-butylanthranilate: Technical Profile & Application Guide[1]

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Compound of Interest

Compound Name: Methyl 2-(butylamino)benzoate

CAS No.: 55369-70-5

Cat. No.: B3426905

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Executive Summary

Methyl N-butylanthranilate (**Methyl 2-(butylamino)benzoate**) is a secondary amine ester utilized in advanced flavor and fragrance formulations.[1] Unlike its primary amine counterpart, Methyl Anthranilate (MA), this N-alkylated derivative offers a distinct advantage: enhanced chemical stability in the presence of aldehydes.[1]

While MA is notorious for forming highly colored Schiff bases (discoloration) when paired with citrals or vanillin, Methyl N-butylanthranilate's secondary amine structure sterically and chemically hinders this reaction.[1] This makes it a critical problem-solver for perfumers and flavorists seeking the "concord grape" or "orange blossom" nuance in unstable media.[1]

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

Parameter	Data
IUPAC Name	Methyl 2-(butylamino)benzoate
Common Name	Methyl N-butylanthranilate
CAS Number	55369-70-5
Molecular Formula	C ₁₂ H ₁₇ NO ₂
Molecular Weight	207.27 g/mol
Functional Groups	Ester (Methyl), Secondary Amine (N-Butyl)
Solubility	Soluble in ethanol, oils; Insoluble in water
Appearance	Colorless to pale yellow liquid

Structural Visualization

The molecule features an anthranilate core with a butyl chain attached to the nitrogen.[1][2] This elongation increases lipophilicity (LogP) and reduces vapor pressure compared to Methyl Anthranilate.[1]

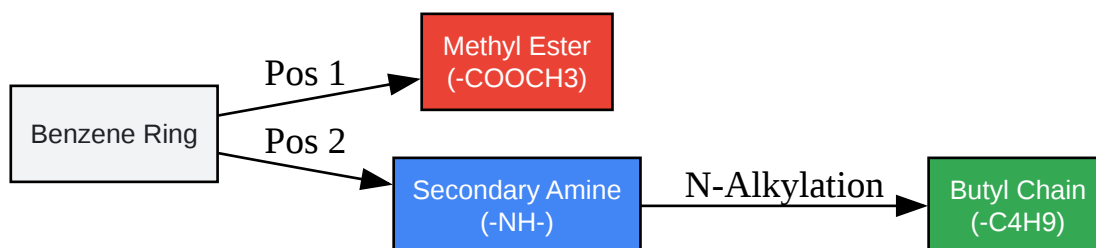


Fig 1: Structural Components of Methyl N-butylanthranilate

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Olfactory & Gustatory Profile

The N-alkylation significantly alters the sensory impact of the anthranilate core.[1]

Fragrance Profile

- Type: Floral, Fruity.[1][3]

- Descriptors: Softened grape, orange blossom, neroli, woody-dryout.[1]
- Impact: Lower initial impact than Methyl Anthranilate but significantly higher tenacity.[1]
- Nuance: Lacks the harsh, solvent-like "gasoline" top note often associated with high concentrations of Methyl Anthranilate.[1] The butyl group adds a "green" or "waxy" petal-like softness.[1]

Flavor Profile

- Primary Note: Fruity (Berry/Grape).
- Secondary Note: Floral (Jasmine/Neroli).
- Mouthfeel: Heavier, more substantive than MA.
- Usage: Used in berry complexes (blueberry, raspberry) to provide a "jammy" depth that persists through processing.[1]

Synthesis & Manufacturing

The industrial synthesis typically employs Reductive Alkylation, avoiding the formation of di-alkylated byproducts common in direct halide alkylation.[1]

Protocol: Reductive Alkylation

Reaction: Methyl Anthranilate + Butanal (Butyraldehyde) + H₂

Methyl N-butylanthranilate[1]

- Schiff Base Formation: Methyl Anthranilate is condensed with Butanal to form the intermediate imine.[1]
- Hydrogenation: The imine is reduced in situ using a catalyst (Pt/C or Raney Nickel) under hydrogen pressure.[1]
- Purification: Fractional distillation to remove unreacted amine and solvent.[1]

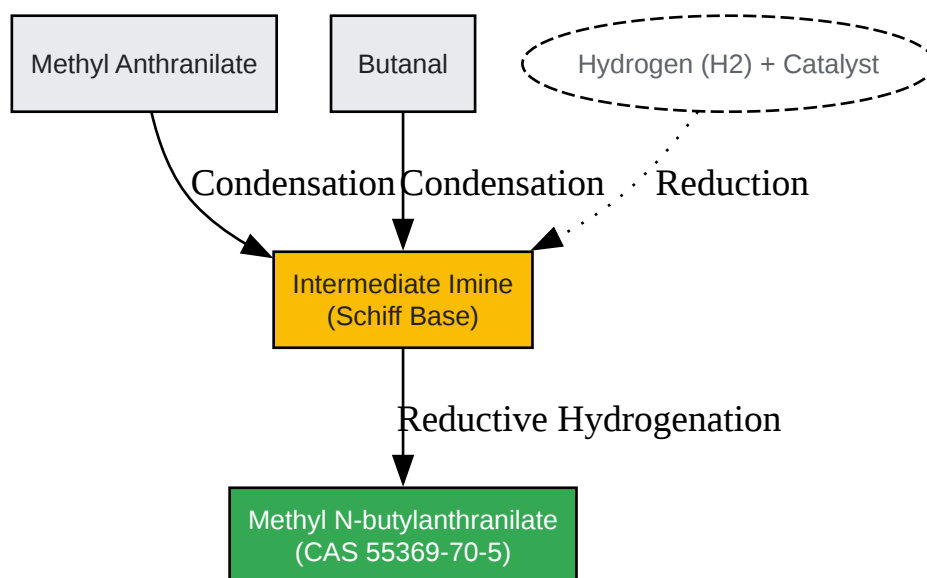


Fig 2: Reductive Alkylation Synthesis Pathway

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Applications in Formulation

The primary utility of Methyl N-butylanthranilate lies in its stability profile.^[1]

The "Schiff Base" Problem

Primary amines (like Methyl Anthranilate) react with aldehydes (Citral, Vanillin, Benzaldehyde) to form colored Schiff bases (deep yellow to brown).^[1] This limits MA's use in citrus colognes or vanilla-heavy flavors.^[1]

The N-Alkyl Solution

Methyl N-butylanthranilate is a secondary amine.^[1]

- Mechanism: It cannot form a stable, conjugated Schiff base with aldehydes due to the lack of a second hydrogen atom on the nitrogen.^[1]
- Result: No discoloration.
- Application: Ideal for "White Flower" accords (Tuberose, Jasmine) in clear liquids, shampoos, or beverages containing citral.^[1]

Application Area	Function	Benefit
Fine Fragrance	Neroli/Orange Blossom	Non-discoloring replacement for MA in citrus blends.[1]
Beverage Flavor	Grape/Berry	Adds "jammy" body without high volatility loss during pasteurization.[1]
Functional Scents	Detergents/Soaps	High substantivity on fabric/skin due to increased LogP.[1]

Safety & Regulatory Status

- Japan: Listed in the "List of Designated Additives" (Flavoring Agents) under the Food Sanitation Act (MHLW).[1]
- FEMA/GRAS: While specific FEMA numbers are assigned to analogs (e.g., Isobutyl N-methylantranilate is FEMA 4149), Methyl N-butylantranilate is regulated as a flavoring substance in major markets like Japan.[1]
- Toxicology: Generally regarded as safe (GRAS) when used at flavor levels.[1] As an anthranilate derivative, it is expected to have low acute toxicity.[1]
- Phototoxicity: Unlike Methyl N-methylantranilate (which can be phototoxic), N-butyl derivatives generally show lower photo-irritation potential, though specific testing is recommended for leave-on cosmetics.[1]

References

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